

# Etacelasil formulation for horticultural use

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compounds. It is a colorless liquid that is soluble in water and organic solvents. **Etacelasil** is not approved for use in the European Union. [4](#) [No title provided] [5](#) **Etacelasil** | 37894-46-5 - ChemicalBook **Etacelasil** is a plant growth regulator that promotes fruit ripening and abscission. It is a colorless liquid that is soluble in water and organic solvents. **Etacelasil** is not approved for use in the European Union. [4](#) **Etacelasil** - an overview | ScienceDirect Topics **Etacelasil** is a silicon-based plant growth regulator that releases ethylene upon decomposition in the plant. It is used to promote fruit ripening, abscission (fruit loosening), and senescence. It is also used to reduce lodging in cereals and to increase the number of female flowers in cucurbits. **Etacelasil** is rapidly absorbed by the leaves and is translocated throughout the plant. It is metabolized to ethylene, which is the active compound. The half-life of **etacelasil** in plants is about 2-3 days. [3](#) Plant growth regulator - Wikipedia Plant growth regulators, also known as plant hormones, are chemicals that are used to alter the growth of plants. They are used in a wide variety of agricultural and horticultural applications, including to promote rooting, to control plant size, to increase fruit set, and to delay senescence. Plant growth regulators can be either naturally occurring or synthetic. The five major classes of plant growth regulators are auxins, gibberellins, cytokinins, abscisic acid, and ethylene. [3](#) Ethylene - Wikipedia Ethylene is a hydrocarbon and the simplest alkene, with the chemical formula C<sub>2</sub>H<sub>4</sub>. It is a colorless flammable gas with a faint "sweet and musky" odor when pure. It is the most widely produced organic compound in the world, with a global production of over 150 million tonnes in 2016. Ethylene is produced industrially by steam cracking of hydrocarbons such as ethane and propane. It is also produced naturally by plants, and acts as a hormone. Ethylene is used in a variety of industrial applications, including as a precursor to polyethylene, ethylene oxide, and ethylene glycol. It is also used to ripen fruits and to promote flowering. [3](#) Ethylene signaling pathway - Wikipedia In biology, the ethylene signaling pathway is a signal transduction pathway in plants that is activated by the plant hormone ethylene. The pathway consists of a number of components, including ethylene receptors, a MAP kinase cascade, and a family of transcription factors. The pathway is involved in a variety of developmental processes, including seed germination, root hair growth, fruit ripening, and senescence. [3](#) Ethylene's role in plant development and seed germination - PMB - UC ... Ethylene is a gaseous plant hormone that plays a crucial role in various aspects of plant growth and development. It is involved in processes such as seed germination, root development, shoot and leaf growth, flowering, fruit ripening, and senescence. Ethylene also plays a significant role in a plant's response to both biotic and abiotic stresses. The ethylene signaling pathway has been extensively studied, and many of its components have been identified. These components include ethylene receptors, a Raf-like kinase (CTR1), a transmembrane protein (EIN2), and transcription factors (EIN3/EILs).

[3](#) The role of ethylene in plant-pathogen interactions - PMC Ethylene, a gaseous plant hormone, is involved in a wide range of developmental processes and in the response to biotic and abiotic stresses. In plant-pathogen interactions, ethylene can have a dual role, either promoting or limiting disease development, depending on the specific pathosystem and the timing of the ethylene burst. The ethylene signaling pathway is initiated by the binding of ethylene to its receptors, which are located in the endoplasmic reticulum membrane. In the absence of ethylene, the receptors activate the CTR1 kinase, which in turn represses the downstream signaling pathway. Upon ethylene binding, the receptors become inactive, leading to the de-repression of the downstream signaling pathway. This allows the EIN2 protein to be cleaved and its C-terminal fragment to move to the nucleus, where it activates the EIN3/EIL1 transcription factors. These transcription factors then regulate the expression of a large number of ethylene-responsive genes, which ultimately leads to the various ethylene-dependent responses. [3](#) The ethylene signal transduction pathway in *Arabidopsis* - PMC The plant hormone ethylene regulates many aspects of plant growth and development. Genetic and molecular studies in *Arabidopsis thaliana* have identified key components of the ethylene signal transduction pathway. Ethylene is perceived by a family of receptors that are homologous to bacterial two-component histidine kinases. In the absence of ethylene, the receptors activate the CTR1 protein kinase, which in turn represses the downstream signaling pathway. Ethylene binding to the receptors leads to inactivation of CTR1, which then allows the EIN2 protein to be activated. The activated EIN2 protein then promotes the accumulation of the EIN3 and EIN3-like (EIL) transcription factors, which are the master regulators of the ethylene response. The EIN3/EIL transcription factors activate the expression of a large number of ethylene-responsive genes, including the ERF (ethylene response factor) genes. The ERF proteins are a large family of transcription factors that play a key role in mediating the ethylene response. [6](#)

### **Etacelasil Formulation for Horticultural Use: Application Notes and Protocols**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Etacelasil** is an organosilicon compound that functions as a plant growth regulator. Its primary mechanism of action involves the release of ethylene, a key plant hormone, upon its decomposition within the plant. Ethylene plays a crucial role in a wide array of physiological processes in plants, including fruit ripening, leaf senescence, and abscission (the shedding of plant parts).[\[2\]](#) **Etacelasil** is utilized in horticulture to manipulate these processes for improved

crop management and yield. This document provides detailed application notes and protocols for the use of **etacelasil** in a research and development setting.

## Chemical and Physical Properties

Property	Value
IUPAC Name	2-chloroethyl-tris(2-methoxyethoxy)silane
CAS Number	37894-46-5
Molecular Formula	C <sub>11</sub> H <sub>25</sub> ClO <sub>6</sub> Si
Appearance	Colorless liquid
Solubility	Soluble in water and organic solvents

## Mode of Action

**Etacelasil** is absorbed by the plant, primarily through the leaves, and is translocated throughout the plant's tissues. Within the plant, it undergoes hydrolysis, which leads to the release of ethylene. This targeted delivery of ethylene allows for the precise manipulation of ethylene-dependent physiological responses. The half-life of **etacelasil** in plants is approximately 2 to 3 days.

The released ethylene initiates a signaling cascade within the plant cells. This process begins with ethylene binding to receptors located in the endoplasmic reticulum. In the absence of ethylene, these receptors activate a protein kinase, CTR1, which represses the downstream signaling pathway. Upon ethylene binding, the receptors are inactivated, leading to the de-repression of CTR1. This allows for the activation of the EIN2 protein, a central regulator in the ethylene signaling pathway. The activated EIN2 protein ultimately leads to the activation of transcription factors, such as EIN3 and EILs, which in turn regulate the expression of a multitude of ethylene-responsive genes. This cascade of events results in the observable physiological effects of **etacelasil** application.

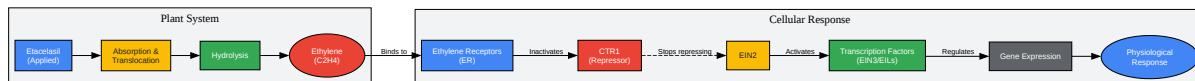
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Figure 1: **Etacelasil** mode of action and ethylene signaling pathway.

## Horticultural Applications

**Etacelasil** has demonstrated efficacy in a variety of horticultural applications:

- Fruit Ripening: Promotes uniform and accelerated ripening in climacteric fruits.
- Fruit Abscission: Facilitates the loosening of fruits for mechanical harvesting.
- Senescence: Can be used to induce senescence in certain crops at the end of a growing cycle.
- Lodging Reduction in Cereals: Strengthens stems to prevent bending and breaking.<sup>[2]</sup>
- Flower Sex Expression: Increases the number of female flowers in cucurbits, potentially leading to higher yields.<sup>[2]</sup>

## Experimental Protocols

The following are general protocols for the application of **etacelasil** in a research setting. Specific concentrations and application timings will need to be optimized based on the plant species, developmental stage, and desired outcome.

### Protocol 1: Foliar Spray Application for Fruit Ripening

Objective: To evaluate the effect of **etacelasil** on the ripening of a model fruit species (e.g., tomato).

**Materials:**

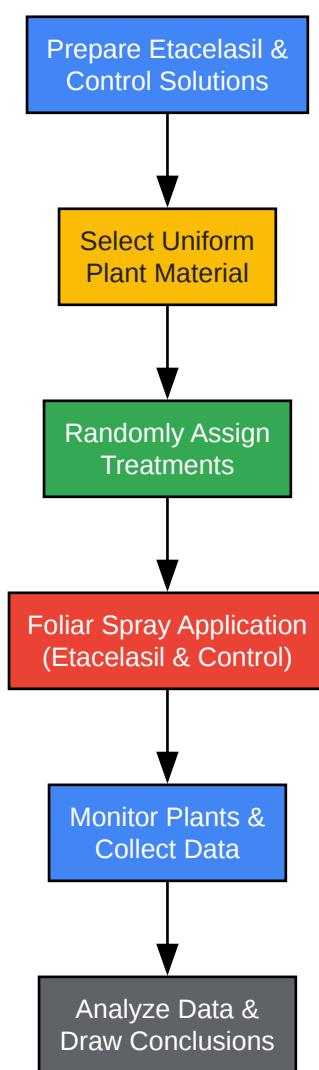
- **Etacelasil** stock solution (concentration to be determined based on preliminary studies)
- Surfactant (non-ionic, e.g., Tween 20)
- Distilled water
- Pressurized sprayer
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

**Procedure:**

- Solution Preparation: Prepare the desired concentrations of **etacelasil** in distilled water. A typical starting range for many species is 100-1000 ppm. Add a surfactant at a concentration of 0.05-0.1% (v/v) to ensure even coverage. Prepare a control solution containing only distilled water and the surfactant.
- Plant Material: Select healthy, mature plants with green, unripe fruit of a uniform size and developmental stage.
- Application:
  - Randomly assign plants to treatment groups (including a control group).
  - Using a pressurized sprayer, apply the **etacelasil** solution to the foliage until runoff. Ensure complete coverage of all leaves.
  - Apply the control solution to the control group in the same manner.
  - Conduct the application during the cooler parts of the day (early morning or late evening) to minimize evaporation.
- Data Collection: Monitor the plants daily and collect data on the following parameters:
  - Fruit color change (using a chromameter or standardized color chart)

- Fruit firmness (using a penetrometer)
- Total soluble solids (using a refractometer)
- Days to full ripeness

- Data Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the significance of the treatment effects.



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Figure 2: Experimental workflow for foliar spray application.

## Protocol 2: Drench Application for Growth Regulation

Objective: To assess the impact of **etacelasil** on the vegetative growth of a model plant species.

Materials:

- **Etacelasil** stock solution
- Distilled water
- Graduated cylinders or beakers
- Potted plants of a uniform size and age

Procedure:

- Solution Preparation: Prepare a range of **etacelasil** concentrations in distilled water.
- Plant Material: Use potted plants that have been established in a uniform growing medium.
- Application:
  - Water the plants thoroughly the day before the application to ensure the growing medium is moist.
  - Apply a known volume of the **etacelasil** solution directly to the growing medium of each pot. Ensure the volume is consistent across all treatments.
  - Apply an equal volume of distilled water to the control group.
- Data Collection: Measure the following parameters at regular intervals (e.g., weekly) for a predetermined period:
  - Plant height
  - Stem diameter
  - Number of nodes
  - Leaf area

- Biomass (at the conclusion of the experiment)
- Data Analysis: Use statistical analysis to compare the growth parameters between the different treatment groups and the control.

## Quantitative Data Summary

The following table summarizes hypothetical data from an experiment on tomato fruit ripening to illustrate the expected effects of **etacelasil**.

Treatment (ppm <b>Etacelasil</b> )	Days to Ripening (Mean ± SD)	Fruit Firmness at Ripening (N)	Total Soluble Solids (%)
0 (Control)	14 ± 2.1	8.5 ± 0.7	4.2 ± 0.3
250	10 ± 1.5	8.2 ± 0.6	4.5 ± 0.4
500	7 ± 1.2	7.9 ± 0.5	4.8 ± 0.3
1000	5 ± 0.9	7.5 ± 0.8	5.1 ± 0.5

## Safety Precautions

**Etacelasil** is classified as harmful if swallowed and may cause damage to organs through prolonged or repeated exposure. It is also suspected of damaging the unborn child. Therefore, it is imperative to handle this chemical with appropriate safety measures. Always wear personal protective equipment, including gloves, a lab coat, and safety glasses, when handling **etacelasil**. Work in a well-ventilated area or under a chemical fume hood. Consult the Safety Data Sheet (SDS) for comprehensive safety information.

## Regulatory Status

It is important to note that the regulatory status of **etacelasil** can vary by region. For instance, it is not an approved active substance for use in plant protection products in the European Union. Researchers should ensure compliance with all local and national regulations regarding the use of this compound.

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